

# SR 142948 stability in different solvent and storage conditions

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## Compound of Interest

Compound Name: SR 142948

Cat. No.: B1663775

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## SR 142948 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability of **SR 142948** in various solvents and under different storage conditions.

## Frequently Asked Questions (FAQs)

**Q1:** What is the recommended storage condition for solid **SR 142948**?

**A:** Solid **SR 142948** should be stored at +4°C for long-term stability.[\[1\]](#)

**Q2:** How should I prepare and store stock solutions of **SR 142948**?

**A:** It is recommended to prepare a stock solution in an organic solvent like DMSO. For storage, aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. Store these aliquots at -20°C for up to one month or at -80°C for up to six months.[\[2\]](#)

**Q3:** What is the solubility of **SR 142948** in common solvents?

**A:** **SR 142948** is soluble in DMSO up to 75 mM and in water up to 25 mM.[\[1\]](#) For in vivo experiments, co-solvent systems are often necessary to achieve the desired concentration and maintain solubility in aqueous solutions.

**Q4:** My **SR 142948** solution appears to have precipitated. What should I do?

A: Precipitation can occur, especially when diluting a concentrated stock solution into an aqueous buffer. This is a common issue for hydrophobic compounds. To redissolve the compound, you can try gentle warming and sonication.[2] It is also advisable to prepare fresh working solutions for each experiment.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound precipitation upon dilution in aqueous buffer	Low aqueous solubility of SR 142948.	<ul style="list-style-type: none"><li>- Prepare a fresh solution for each experiment.</li><li>- Use a co-solvent system (e.g., with PEG, Tween-80, or corn oil) for in vivo preparations.[2]</li><li>- Employ gentle warming and/or sonication to aid dissolution.[2]</li></ul>
Inconsistent experimental results	Degradation of SR 142948 due to improper storage or handling.	<ul style="list-style-type: none"><li>- Ensure the stock solution is stored at the recommended temperature and within the suggested timeframe.</li><li>- Avoid multiple freeze-thaw cycles by preparing single-use aliquots.</li><li>- Perform a stability test of your specific working solution under your experimental conditions.</li></ul>
Difficulty dissolving the solid compound	The compound may require an organic solvent for initial dissolution.	<ul style="list-style-type: none"><li>- First, dissolve SR 142948 in DMSO to prepare a concentrated stock solution.</li><li>- Subsequently, dilute the stock solution into your desired experimental buffer.</li></ul>

## Stability and Solubility Data

Table 1: Recommended Storage Conditions for **SR 142948**

Form	Storage Temperature	Duration
Solid	+4°C	Long-term[1]
Stock Solution in DMSO	-20°C	Up to 1 month[2]
	-80°C	Up to 6 months[2]

Table 2: Solubility of **SR 142948**

Solvent	Maximum Concentration
DMSO	75 mM[1]
Water	25 mM[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 5 mg/mL (7.29 mM)[2]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 5 mg/mL (7.29 mM)[2]
10% DMSO, 90% Corn Oil	≥ 5 mg/mL (7.29 mM)[2]

## Experimental Protocols

### Protocol for Preparing a 10 mM Stock Solution in DMSO

- Weigh the required amount of solid **SR 142948** (M.Wt: 685.86 g/mol ).
- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mM.
- Vortex or sonicate the solution until the compound is completely dissolved.
- Aliquot the stock solution into single-use vials and store at -20°C or -80°C.

### Protocol for Stability Testing using High-Performance Liquid Chromatography (HPLC)

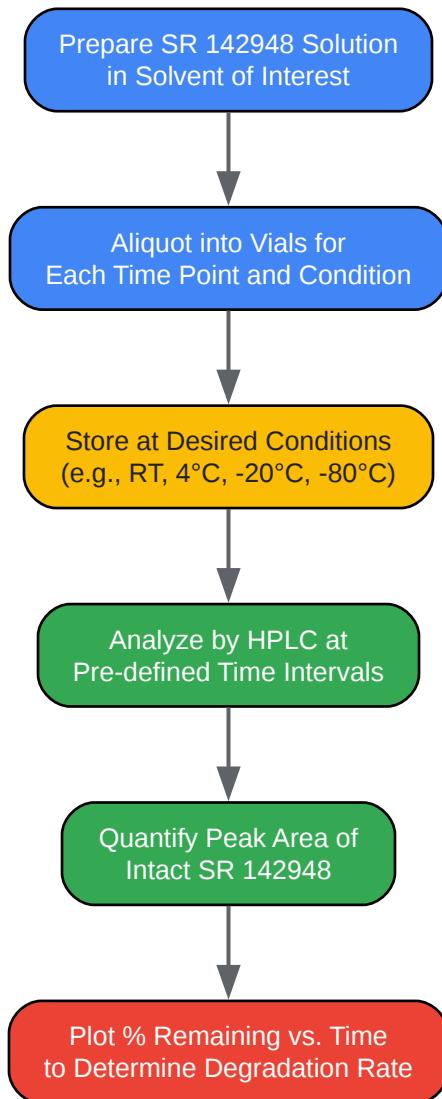
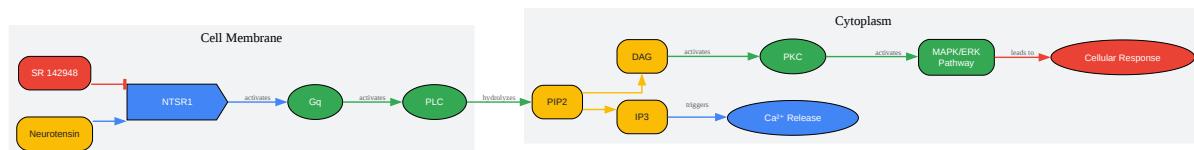
This protocol provides a general framework for assessing the stability of **SR 142948** in a specific solvent and storage condition.

- Preparation of Stability Samples:
  - Prepare a solution of **SR 142948** in the solvent of interest at a known concentration.
  - Divide the solution into multiple aliquots in appropriate storage vials.
  - Store the vials under the desired storage conditions (e.g., room temperature, +4°C, -20°C, -80°C).
  - Include a control sample stored at -80°C, which is considered the most stable condition.
- HPLC Analysis:
  - At specified time points (e.g., 0, 24, 48, 72 hours, 1 week, 1 month), retrieve a sample vial from each storage condition.
  - Analyze the sample by a validated stability-indicating HPLC method. The method should be able to separate the intact **SR 142948** from any potential degradation products.
  - Quantify the peak area of the intact **SR 142948**.
- Data Analysis:
  - Calculate the percentage of **SR 142948** remaining at each time point relative to the initial concentration (time 0).
  - Plot the percentage of remaining **SR 142948** against time to determine the degradation rate.

## Signaling Pathway and Experimental Workflow

**SR 142948** is a potent and selective antagonist of the Neurotensin Receptor 1 (NTSR1). Neurotensin binding to NTSR1, a G-protein coupled receptor (GPCR), primarily activates the Gq alpha subunit. This initiates a signaling cascade involving Phospholipase C (PLC), which cleaves phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium, and DAG activates Protein Kinase C (PKC), leading to downstream cellular responses, including the activation of

the MAPK/ERK pathway. **SR 142948** blocks the binding of neurotensin to NTSR1, thereby inhibiting this signaling pathway.



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## References

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- 2. medchemexpress.com [medchemexpress.com]
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